

(3-(4-Fluorophenyl)isoxazol-5-yl)methanol CAS number lookup

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (3-(4-Fluorophenyl)isoxazol-5-yl)methanol

Cat. No.: B151351

[Get Quote](#)

Technical Guide: (3-(4-Fluorophenyl)isoxazol-5-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical compound **(3-(4-Fluorophenyl)isoxazol-5-yl)methanol**, including its chemical properties, a plausible synthesis protocol, and its applications in research and development.

Compound Identification and Properties

(3-(4-Fluorophenyl)isoxazol-5-yl)methanol is a heterocyclic compound featuring an isoxazole ring substituted with a 4-fluorophenyl group and a hydroxymethyl group. Its chemical structure makes it a valuable intermediate in the synthesis of more complex molecules, particularly in the field of medicinal chemistry.

CAS Number: 206055-89-2[1]

The key physicochemical properties of **(3-(4-Fluorophenyl)isoxazol-5-yl)methanol** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₈ FNO ₂	[1]
Molecular Weight	193.18 g/mol	[1]
Melting Point	84-90 °C	[1]
Appearance	Off-white amorphous powder	[1]
Purity	≥ 97% (as determined by HPLC)	[1]
Storage Conditions	0-8 °C	[1]

Potential Synthesis Protocol

The following is a plausible experimental protocol for the synthesis of **(3-(4-Fluorophenyl)isoxazol-5-yl)methanol**, based on general methods for the synthesis of similar isoxazole derivatives, such as the [3+2] cycloaddition reaction.[2][3]

Objective: To synthesize **(3-(4-Fluorophenyl)isoxazol-5-yl)methanol** from 4-fluorobenzaldehyde.

Materials:

- 4-fluorobenzaldehyde
- Hydroxylamine hydrochloride
- Pyridine
- Sodium hypochlorite solution (NaOCl)
- Propargyl alcohol
- Carbon tetrachloride (CCl₄) or another suitable organic solvent
- Ethyl acetate

- Distilled water
- Anhydrous sodium sulfate

Experimental Procedure:

Step 1: Synthesis of 4-fluorobenzaldoxime

- In a round-bottom flask, dissolve 4-fluorobenzaldehyde and hydroxylamine hydrochloride in pyridine.
- Reflux the mixture for several hours.
- After cooling to room temperature, extract the product with ethyl acetate and wash with distilled water.
- Dry the organic phase with anhydrous sodium sulfate, filter, and evaporate the solvent to obtain 4-fluorobenzaldoxime.

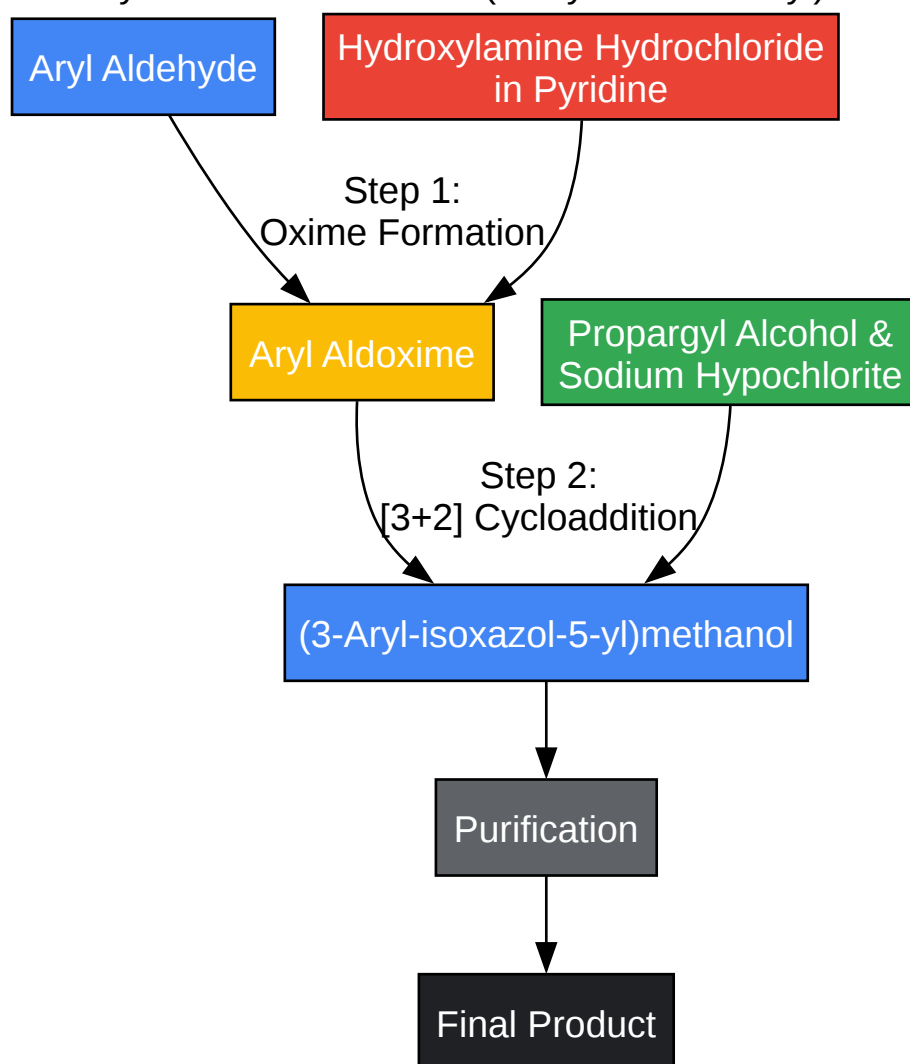
Step 2: Cycloaddition to form **(3-(4-Fluorophenyl)isoxazol-5-yl)methanol**

- In a two-necked flask equipped with a dropping funnel and a magnetic stirrer, dissolve the 4-fluorobenzaldoxime and propargyl alcohol in an appropriate solvent like carbon tetrachloride.
- Add a solution of sodium hypochlorite (5%) dropwise to the reaction mixture through the dropping funnel.
- Stir the reaction mixture at an elevated temperature (e.g., 70°C) for an extended period (e.g., 48 hours).
- After the reaction is complete, transfer the contents to a separatory funnel and separate the organic phase from the aqueous phase.
- Wash the organic phase with water, dry it over anhydrous sodium sulfate, and remove the solvent under reduced pressure to yield the crude product.
- The crude **(3-(4-Fluorophenyl)isoxazol-5-yl)methanol** can be further purified by recrystallization or column chromatography.

Synthesis Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of (3-aryl-isoxazol-5-yl)methanol derivatives.

General Synthesis Workflow for (3-Aryl-isoxazol-5-yl)methanol



[Click to download full resolution via product page](#)

Caption: General synthesis workflow for (3-Aryl-isoxazol-5-yl)methanol.

Applications in Research and Development

(3-(4-Fluorophenyl)isoxazol-5-yl)methanol serves as a crucial building block in the development of novel compounds with potential therapeutic applications. The isoxazole core is

a privileged scaffold in medicinal chemistry, known to be present in a variety of biologically active molecules.

- **Pharmaceutical Development:** This compound is a key intermediate in the synthesis of more complex molecules for drug discovery.[1] The isoxazole moiety is found in drugs with a wide range of activities, including anti-inflammatory, antimicrobial, and anticancer properties.[3] The presence of the fluorophenyl group can enhance metabolic stability and binding affinity to biological targets. It is of particular interest in the development of drugs targeting neurological disorders.[1][4]
- **Agricultural Chemistry:** It can be utilized in the formulation of agrochemicals, such as pesticides and herbicides, potentially leading to more effective and environmentally friendly crop protection products.[1][4]
- **Material Science:** The compound is also explored for its potential in creating new materials with improved properties, such as thermal stability and chemical resistance.[1][4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. biolmolchem.com [biolmolchem.com]
- 3. researchgate.net [researchgate.net]
- 4. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [(3-(4-Fluorophenyl)isoxazol-5-yl)methanol CAS number lookup]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b151351#3-4-fluorophenyl-isoxazol-5-yl-methanol-cas-number-lookup\]](https://www.benchchem.com/product/b151351#3-4-fluorophenyl-isoxazol-5-yl-methanol-cas-number-lookup)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com